

Application Notes and Protocols for ADT-OH Stock Solution Preparation with DMSO

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ADT-OH (5-(4-hydroxyphenyl)-3H-1,2-dithiole-3-thione), also known as ACS1, is a synthetic hydrogen sulfide (H₂S) donor derived from anethole dithiolethione (ADT)[1][2]. As a slow-releasing H₂S donor, **ADT-OH** is a valuable tool in studying the diverse physiological and pathological roles of H₂S, a critical gaseous signaling molecule[3][4][5][6]. Its applications in research are expanding, particularly in areas such as cancer biology, where it has been shown to induce apoptosis, and in neuroscience, where it exhibits neuroprotective effects[3][5][6]. Proper preparation of stock solutions is crucial for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **ADT-OH** due to its excellent solubilizing properties for a wide range of organic compounds[2][3][7][8]. This document provides a detailed protocol for the preparation, storage, and handling of **ADT-OH** stock solutions using DMSO.

Quantitative Data Summary

For ease of reference, the key quantitative data for **ADT-OH** is summarized in the table below.



Property	Value	Reference
Molecular Formula	C ₉ H ₆ OS ₃	[1][2][9]
Molecular Weight	226.3 g/mol	[2][9]
CAS Number	18274-81-2	[1][2][9]
Appearance	Yellow crystalline solid	[1][2]
Purity	≥98%	[2][9]
Solubility in DMSO	5 mg/mL	[2]
Storage (Solid)	-20°C, desiccated	[2][10]
Stability (Solid)	≥ 4 years at -20°C	[2]
Storage (DMSO Stock)	-20°C or -80°C	[10][11]
Stability (DMSO Stock)	Up to 1 month at -20°C, 6 months at -80°C	[10][11]

Experimental Protocol: Preparation of ADT-OH Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **ADT-OH** in DMSO.

Materials:

- ADT-OH powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil for light protection)
- Calibrated analytical balance
- · Pipettes and sterile, filtered pipette tips
- Vortex mixer



Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparations:
 - Ensure the analytical balance is calibrated and located inside a chemical fume hood to minimize inhalation of the powder.
 - Wear appropriate PPE.
 - Allow the ADT-OH container to equilibrate to room temperature before opening to prevent condensation.
- Weighing ADT-OH:
 - Carefully weigh out the desired amount of ADT-OH powder into a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 2.263 mg of ADT-OH (Molecular Weight = 226.3 g/mol).
- Solubilization in DMSO:
 - Add the calculated volume of DMSO to the tube containing the ADT-OH powder. For the example above, add 1 mL of DMSO.
 - Cap the tube securely.
- Dissolution:
 - Vortex the solution until the ADT-OH is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary, but avoid excessive heat[12]. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound[11].

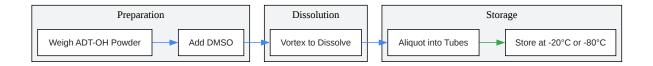


- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[11].

Safety Precautions:

- ADT-OH is intended for research use only[1][9][10].
- Handle **ADT-OH** powder in a chemical fume hood to avoid inhalation.
- DMSO is readily absorbed through the skin and can carry dissolved substances with it; therefore, always wear gloves when handling DMSO solutions[7].
- Consult the Safety Data Sheet (SDS) for ADT-OH for comprehensive safety information.

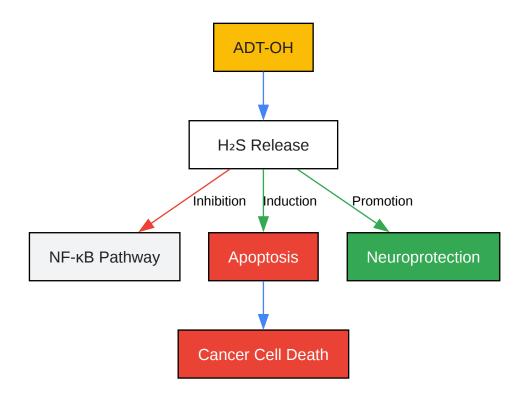
Diagrams



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Caption: Workflow for preparing **ADT-OH** stock solution with DMSO.





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Caption: Simplified signaling overview of ADT-OH as an H₂S donor.

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